

# Application Notes and Protocols: Suzuki-Miyaura Coupling of 7-Bromoquinolin-4-ol

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## Compound of Interest

Compound Name: 7-Bromoquinolin-4-ol

Cat. No.: B1280115

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## Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds with high efficiency and functional group tolerance.<sup>[1][2][3]</sup> This palladium-catalyzed reaction between an organohalide and an organoboron compound is particularly valuable in medicinal chemistry for the synthesis of complex molecules, including derivatives of the quinoline scaffold. Quinoline and its derivatives are prevalent in numerous biologically active compounds and approved drugs. The 7-substituted quinolin-4-ol core is a key pharmacophore, and the ability to introduce diverse substituents at the 7-position via Suzuki-Miyaura coupling is a powerful strategy for generating libraries of novel compounds for drug discovery and development programs.

This document provides a detailed protocol for the Suzuki-Miyaura coupling of **7-bromoquinolin-4-ol** with various aryl and heteroaryl boronic acids. It includes conventional and microwave-assisted procedures, along with a summary of reaction parameters for optimization.

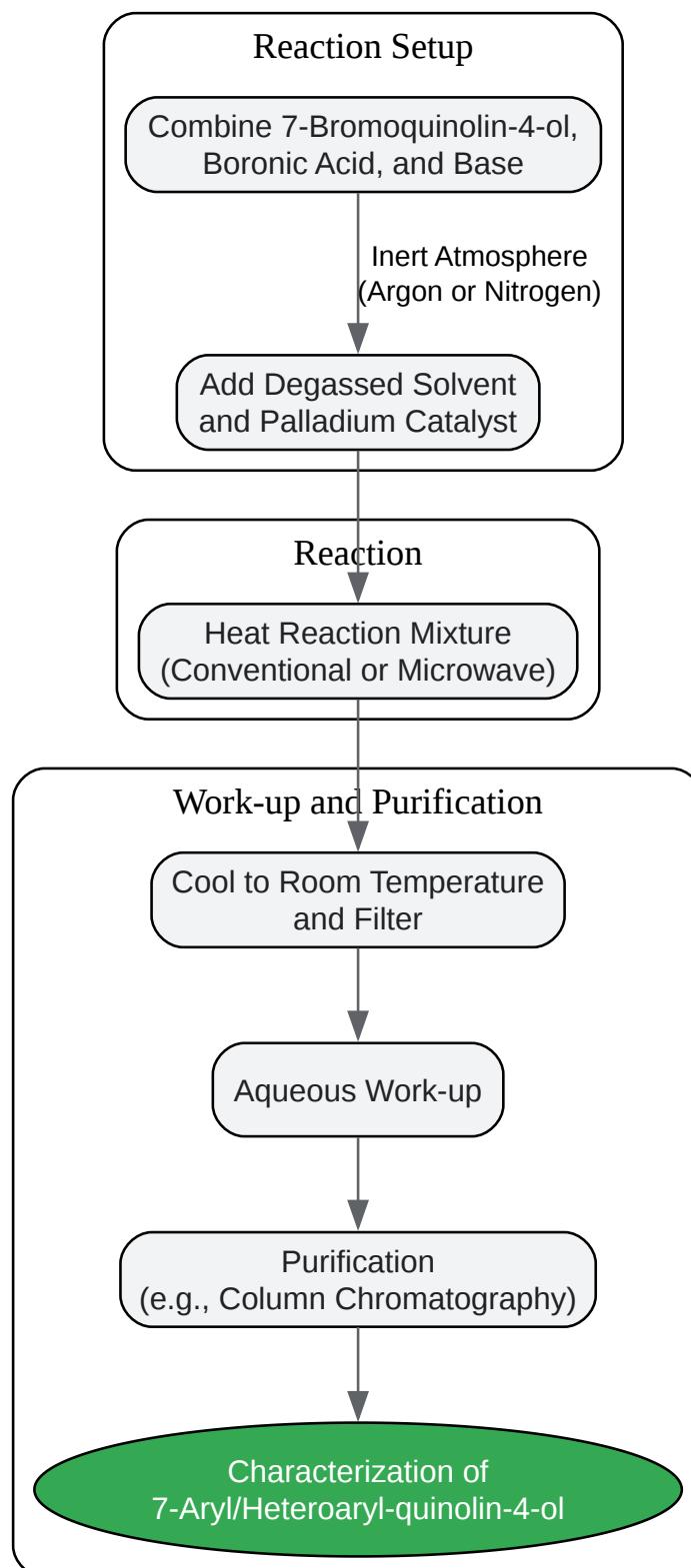
## Reaction Principle

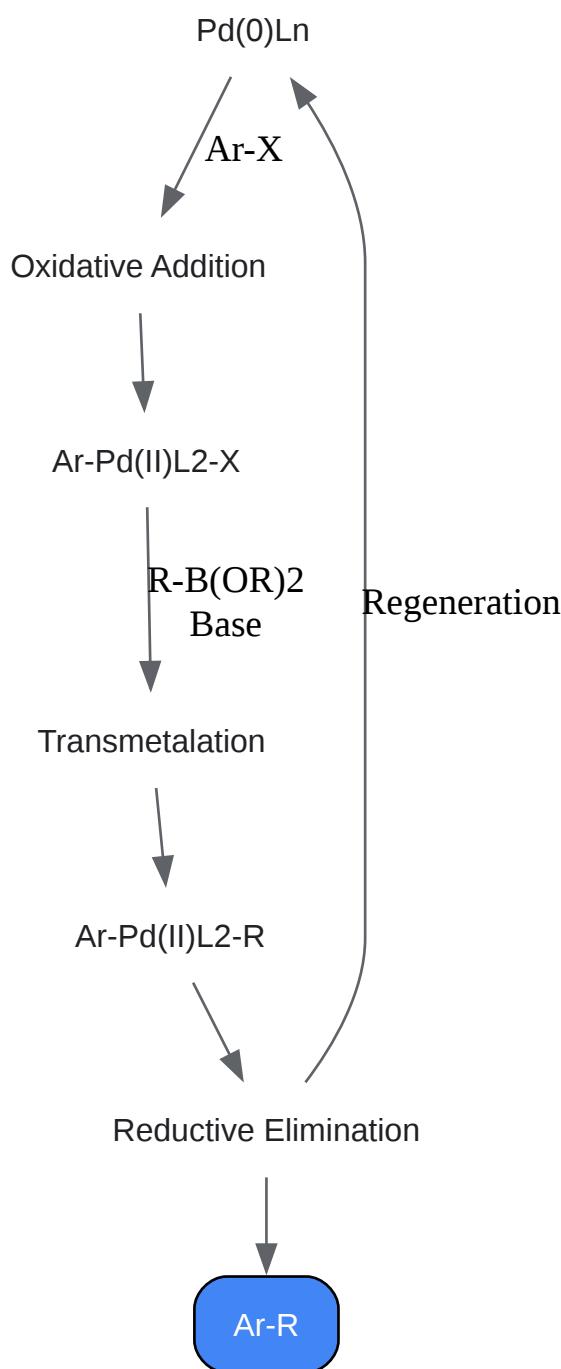
The Suzuki-Miyaura coupling proceeds through a catalytic cycle involving a palladium(0) species. The key steps are:

- Oxidative Addition: The palladium(0) catalyst inserts into the carbon-bromine bond of **7-bromoquinolin-4-ol** to form a palladium(II) intermediate.[1][4]
- Transmetalation: In the presence of a base, the organic group from the boronic acid is transferred to the palladium(II) complex.[1][3]
- Reductive Elimination: The two organic partners on the palladium complex couple, forming the desired C-C bond and regenerating the palladium(0) catalyst.[1][4]

## Experimental Workflows

A generalized workflow for the Suzuki-Miyaura coupling of **7-bromoquinolin-4-ol** is depicted below. This process involves the reaction setup under inert conditions, the coupling reaction itself, and subsequent work-up and purification steps.





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## References

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